

1-(3-Methoxyphenyl)-2-phenylethanol basic properties

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Compound of Interest

Compound Name: 1-(3-Methoxyphenyl)-2-phenylethanol

CAS No.: 343351-47-3

Cat. No.: B514961

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An In-Depth Technical Guide to **1-(3-Methoxyphenyl)-2-phenylethanol**

Introduction

1-(3-Methoxyphenyl)-2-phenylethanol is a secondary alcohol and an aromatic ether. Its structure, featuring a methoxy-substituted phenyl group and a benzyl group attached to a central ethanol backbone, makes it a molecule of interest in synthetic organic chemistry and potentially in the development of novel chemical entities. This guide provides a comprehensive overview of its fundamental properties, synthesis, and characterization, tailored for professionals in research and drug development. The compound is identified by the CAS Number 343351-47-3.^{[1][2]}

Physicochemical and Computed Properties

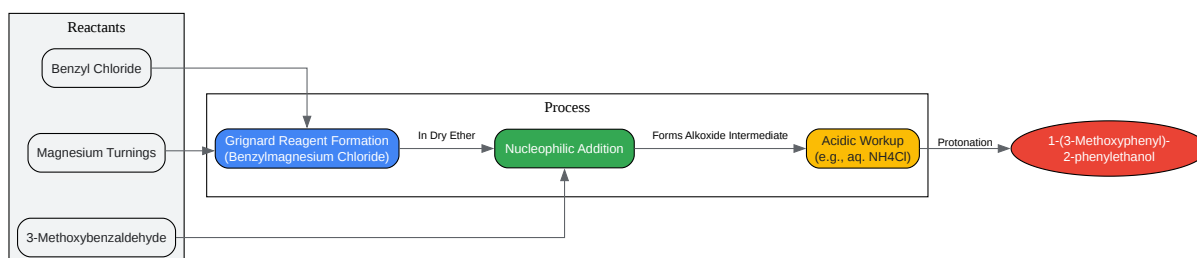
The core physical and chemical characteristics of a compound are foundational to its application and handling. The properties of **1-(3-Methoxyphenyl)-2-phenylethanol** are summarized below. While specific experimental data such as melting and boiling points are not

readily available in public literature, computed properties provide valuable estimates for experimental design.

Property	Value	Source
CAS Number	343351-47-3	[1][2]
Molecular Formula	C ₁₅ H ₁₆ O ₂	[1]
Molecular Weight	228.29 g/mol	[1][2]
Canonical SMILES	<chem>COC1=CC=CC(=C1)C(CC2=C C=CC=C2)O</chem>	[1]
InChI Key	BCOIOUFGMAXMQK- UHFFFAOYSA-N	[1]
XLogP3-AA	2.9	[3]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	4	[1]
Topological Polar Surface Area	29.5 Å ²	[1]
Storage Temperature	Room Temperature, Sealed in Dry	[2]

Synthesis Pathway: Grignard Reaction

A robust and common method for the synthesis of secondary alcohols like **1-(3-Methoxyphenyl)-2-phenylethanol** is the Grignard reaction.[4] This pathway involves the nucleophilic addition of a Grignard reagent, in this case, benzylmagnesium chloride, to an aldehyde, 3-methoxybenzaldehyde. The causality behind this choice lies in the high reactivity and nucleophilicity of the Grignard reagent towards the electrophilic carbonyl carbon of the aldehyde, efficiently forming the required carbon-carbon bond.



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A representative Grignard synthesis workflow.

Experimental Protocol: Synthesis

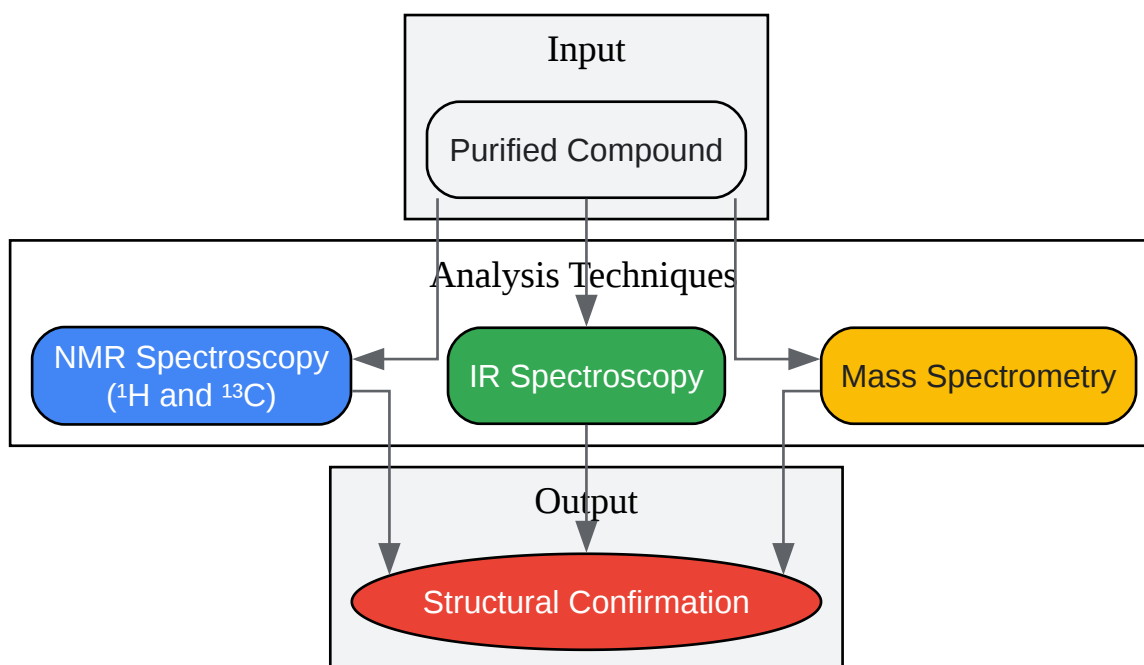
This protocol describes a self-validating system for synthesizing the target compound. Each step includes checks to ensure the reaction is proceeding as expected.

- Preparation of Grignard Reagent:
 - Flame-dry all glassware and allow to cool under a stream of dry nitrogen or argon. This is critical as Grignard reagents react vigorously with water.[4]
 - To a round-bottom flask containing magnesium turnings, add a small volume of anhydrous diethyl ether.
 - Slowly add a solution of benzyl chloride in anhydrous diethyl ether to the magnesium suspension.
 - Initiation of the reaction is indicated by the development of turbidity and a gentle refluxing of the ether solvent.[4] If the reaction does not start, gentle warming with the palm of the hand may be required.

- Once initiated, add the remaining benzyl chloride solution dropwise at a rate that maintains a steady reflux. After the addition is complete, continue stirring until the magnesium is consumed.
- Reaction with Aldehyde:
 - Cool the freshly prepared benzylmagnesium chloride solution in an ice bath.
 - Add a solution of 3-methoxybenzaldehyde in anhydrous diethyl ether dropwise to the Grignard reagent. An exothermic reaction should be observed. Maintain the temperature below 20°C.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 1-2 hours to ensure complete reaction.
- Workup and Purification:
 - Cool the reaction mixture again in an ice bath and slowly quench by adding a saturated aqueous solution of ammonium chloride. This protonates the intermediate alkoxide and precipitates magnesium salts.
 - Separate the organic layer. Extract the aqueous layer with diethyl ether (2x).
 - Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate or magnesium sulfate.
 - Filter off the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
 - Purify the crude oil via column chromatography on silica gel to obtain the pure **1-(3-Methoxyphenyl)-2-phenylethanol**.

Spectroscopic Characterization

Spectroscopic analysis is essential for verifying the structure of the synthesized product. The following sections detail the expected spectral characteristics for **1-(3-Methoxyphenyl)-2-phenylethanol**.



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Workflow for spectroscopic structure verification.

¹H NMR Spectroscopy (Proton NMR)

- Aromatic Protons (Ar-H): Multiple signals expected in the range of δ 6.7-7.4 ppm, corresponding to the protons on the two phenyl rings.
- Carbinol Proton (-CH-OH): A multiplet (likely a triplet or doublet of doublets) around δ 4.8-5.0 ppm.
- Methoxy Protons (-OCH₃): A sharp singlet at approximately δ 3.8 ppm, integrating to 3H.[5]
- Methylene Protons (-CH₂-): Two diastereotopic protons that will appear as a multiplet (likely two doublets of doublets) around δ 2.9-3.1 ppm.
- Hydroxyl Proton (-OH): A broad singlet, the chemical shift of which is variable and depends on concentration and solvent. It may exchange with D₂O.[6]

¹³C NMR Spectroscopy (Carbon-13 NMR)

- Aromatic Carbons: Multiple signals in the δ 110-160 ppm range. The carbon bearing the methoxy group (C-O) will be downfield, near δ 159-160 ppm.
- Carbinol Carbon (-CH-OH): A signal around δ 75-77 ppm.
- Methoxy Carbon (-OCH₃): A signal around δ 55 ppm.[\[5\]](#)
- Methylene Carbon (-CH₂-): A signal around δ 45-47 ppm.

Infrared (IR) Spectroscopy

- O-H Stretch: A broad and strong absorption band in the region of 3200-3600 cm⁻¹, characteristic of an alcohol.[\[5\]](#)
- Aromatic C-H Stretch: Sharp peaks just above 3000 cm⁻¹.
- Aliphatic C-H Stretch: Sharp peaks just below 3000 cm⁻¹.
- C=C Aromatic Stretch: Peaks in the 1450-1600 cm⁻¹ region.
- C-O Stretch (Alcohol & Ether): Strong absorptions in the 1050-1250 cm⁻¹ region.

Mass Spectrometry (MS)

- Molecular Ion (M⁺): A peak at m/z = 228, corresponding to the molecular weight of the compound.
- Key Fragmentation Patterns: Expect to see fragments corresponding to the loss of water (M-18), loss of the benzyl group (m/z = 91), and fragments related to the methoxy-substituted phenyl ring.

Safety and Handling

Based on available safety data sheets for **1-(3-Methoxyphenyl)-2-phenylethanol**, the compound presents several hazards that require appropriate handling procedures.[\[7\]](#)

Hazard Class	GHS Pictogram	Hazard Statement
Acute Toxicity, Oral	GHS07	H302: Harmful if swallowed.
Skin Irritation	GHS07	H315: Causes skin irritation.
Eye Irritation	GHS07	H319: Causes serious eye irritation.
Specific Target Organ Toxicity	GHS07	H335: May cause respiratory irritation.

Handling and Storage Recommendations

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[\[8\]](#)
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe dust, fumes, or vapors. Wash hands thoroughly after handling.[\[7\]](#)
- Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[\[2\]](#)[\[7\]](#)

Potential Applications and Research Context

While specific, large-scale applications for **1-(3-Methoxyphenyl)-2-phenylethanol** are not extensively documented, its structural motifs are common in various fields.

- Pharmaceuticals: The phenylethanol scaffold is a privileged structure in medicinal chemistry. Related compounds are used as preservatives and antifungal agents.[\[9\]](#) The methoxyphenyl group is also prevalent in many biologically active molecules. This compound could serve as a key intermediate or building block for more complex drug candidates.
- Fragrance and Flavors: Phenylethanol and its derivatives are widely used in the fragrance industry for their pleasant floral scents, particularly rose-like odors.[\[9\]](#)[\[10\]](#) The methoxy

substitution can modulate the olfactory properties, making it a candidate for investigation in perfumery.

- **Synthetic Chemistry:** As a chiral alcohol, it can be used in the synthesis of chiral ligands or as a precursor for other chiral molecules, which are highly valuable in asymmetric catalysis and the synthesis of enantiomerically pure compounds.

Conclusion

1-(3-Methoxyphenyl)-2-phenylethanol is a well-defined chemical entity with established physicochemical properties and clear synthetic pathways. Its characterization relies on standard spectroscopic techniques that can unequivocally confirm its structure. While its direct applications are still emerging, its structural components are of significant interest to researchers in drug discovery, materials science, and the fragrance industry. The information presented in this guide provides a solid technical foundation for scientists and professionals working with this compound.

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